

2-(But-2-en-1-yl)aniline as a monomer in conductive polymers

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Compound of Interest

Compound Name: 2-(But-2-en-1-yl)aniline

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An emerging area of research in the field of conductive polymers is the use of substituted aniline monomers to enhance the properties of polyaniline (PANI). One such monomer of interest is **2-(But-2-en-1-yl)aniline** and its analogs, which offer the potential for improved solubility and processability of the resulting polymers, making them suitable for applications such as chemical sensors.^{[1][2]} This document provides detailed application notes and protocols for the synthesis and characterization of conductive polymers based on a close structural analog, 2-(1-methylbut-2-en-1-yl)aniline.

Application Notes

The introduction of a substituent like a butenyl group on the aniline ring can significantly alter the properties of the resulting polymer.^[2] Polyaniline derivatives synthesized from ortho-substituted anilines, such as 2-(1-methylbut-2-en-1-yl)aniline, have demonstrated improved solubility in common organic solvents.^{[1][2]} This enhanced solubility is a crucial factor for the fabrication of thin films, which are essential for various electronic applications.^{[1][3]}

These modified polyanilines have shown high sensitivity to moisture and ammonia, indicating their potential use as active materials in chemical sensors.^{[1][4]} The morphology of the polymer films, which can range from heterogeneous hierarchical to spherical structures, plays a significant role in their sensory capabilities.^{[1][3]} The electrical conductivity of these polymers is a key characteristic, and it is influenced by the nature of the substituent and the dopants used during synthesis.^{[4][5]}

Experimental Protocols

Monomer Synthesis: 2-(1-methylbut-2-en-1-yl)aniline

A general procedure for the synthesis of 2-(1-methylbut-2-en-1-yl)aniline involves the Claisen rearrangement of an N-substituted aniline.[4] A related synthesis of 2-(1-methylbut-1-en-1-yl)aniline from 2-(1-methylbut-2-en-1-yl)aniline has been described and involves heating with potassium hydroxide.[6]

Protocol for a related monomer, 2-(1-methylbut-1-en-1-yl)aniline:

- 2-(1-Methylbut-2-en-1-yl)aniline (2 g, 12.4 mmol) is heated with KOH (0.7 g, 12.4 mmol) in a steel reactor at 300°C for 1 hour.[6]
- The reaction mixture is cooled to room temperature.[6]
- The product is decanted from the solid residue.[6]
- The crude product is washed with water (2 x 25 mL).[6]
- Extraction is performed with ethyl acetate (2 x 15 mL).[6]
- The organic phase is dried with MgSO₄. [6]
- The solvent is removed under reduced pressure to yield 2-(1-methylbut-1-en-1-yl)aniline.[6]

Polymer Synthesis: Poly(2-(1-methylbut-2-en-1-yl)aniline)

The synthesis of the polymer is typically achieved through chemical oxidative polymerization.

Protocol for Chemical Oxidative Polymerization:

- The monomer, for instance 2-(1-methylbut-1-en-1-yl)aniline (1 g, 6.2 mmol), is added to a 0.2 mol L⁻¹ aqueous solution of HCl (50 mL).[6]
- The polymerization is initiated by the dropwise addition of an ammonium persulfate solution (with a monomer to oxidant molar ratio of 1.00:1.25) in a 0.2 mol L⁻¹ aqueous HCl solution

(50 mL).[6]

- The reaction is conducted at 20°C for 24 hours.[6]
- The resulting polymer is then collected and purified.

Data Presentation

Table 1: Copolymerization of Aniline (Ani) and 2-[2-chloro-1-methylbut-2-en-1-yl]aniline (CIPA)[7]

Molar Ratio (Ani:CIPA)	Copolymer	Yield (%)
9:1	P1	71
7:1	P2	78
5:1	P3	78
3:1	P4	67
1:1	P5	60
1:3	P6	74
1:5	P7	81
1:7	P8	77
1:9	P9	79

Table 2: Properties of Poly(aniline-co-2-[2-chloro-1-methylbut-2-en-1-yl]aniline)s[2]

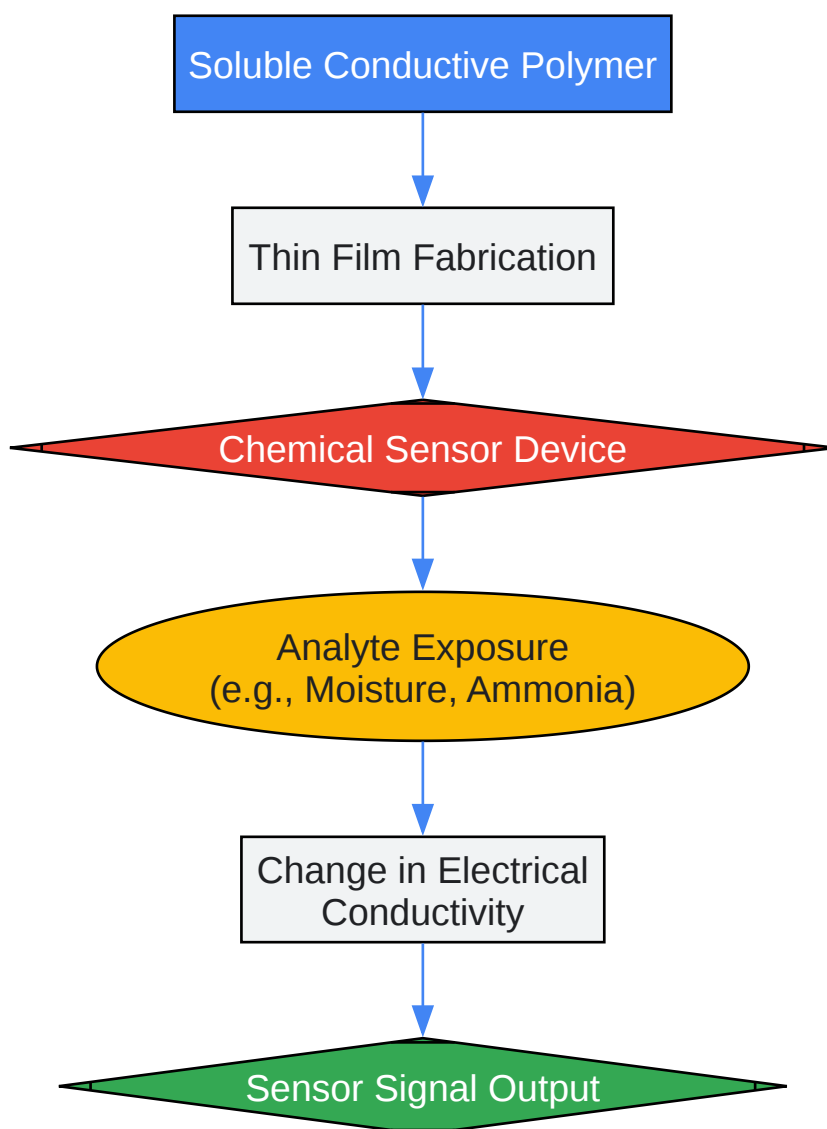
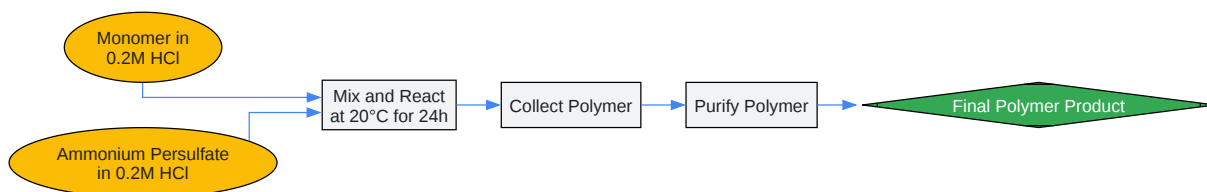
Property	Observation
Solubility	Significantly improved in typical organic solvents with an increasing content of the substituted monomer.
Morphology	Dependent on the co-monomer ratio.
Photoluminescence	Enhanced with a higher content of the substituted monomer.
Moisture Sensitivity	Increased with a higher content of the substituted monomer, showing high sensitivity of electrical conductivity to ambient moisture.

Visualizations



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Caption: Workflow for the synthesis of a **2-(but-2-en-1-yl)aniline** analog.



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References

- 1. Polymerization of new aniline derivatives: synthesis, characterization and application as sensors - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. lettersonmaterials.com [lettersonmaterials.com]
- 4. lettersonmaterials.com [lettersonmaterials.com]
- 5. researchgate.net [researchgate.net]
- 6. Polymerization of new aniline derivatives: synthesis, characterization and application as sensors - RSC Advances (RSC Publishing) DOI:10.1039/D1RA02474D [pubs.rsc.org]
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